

Application Note: Dichromate Test for Qualitative Analysis of Sulfur Dioxide

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Compound of Interest

Compound Name: Dichlormate

Cat. No.: B156093

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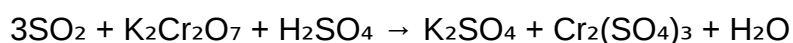
Introduction

Sulfur dioxide (SO₂), a colorless gas with a characteristic pungent odor, is a common analyte of interest in various fields, including environmental monitoring, food and beverage analysis, and pharmaceutical manufacturing. A rapid and reliable qualitative test for its presence is often required. The dichromate test is a simple, colorimetric method for the detection of sulfur dioxide. This application note provides a detailed protocol for the qualitative analysis of sulfur dioxide using an acidified potassium dichromate solution.

The principle of this test lies in the reducing property of sulfur dioxide. In an acidic medium, sulfur dioxide reduces the orange-colored dichromate ion (Cr₂O₇²⁻) to the green-colored chromium(III) ion (Cr³⁺).^{[1][2][3]} The distinct color change from orange to green provides a clear visual indication of the presence of sulfur dioxide.^{[1][4]}

Chemical Reaction

The overall chemical reaction between sulfur dioxide, potassium dichromate, and sulfuric acid is as follows:



In this redox reaction, sulfur dioxide is oxidized to sulfate ions, while the dichromate ion is reduced to chromium(III) ions.

Data Presentation

As this is a qualitative test, the primary result is a visual color change. The expected observations are summarized in the table below.

Sample	Observation	Interpretation
Blank (No SO ₂ present)	Solution remains orange.	Sulfur dioxide is absent.
Test Sample (SO ₂ present)	Solution turns green.	Sulfur dioxide is present.

Experimental Protocols

Preparation of Acidified Potassium Dichromate Test Solution

Materials:

- Potassium dichromate (K₂Cr₂O₇)
- Concentrated sulfuric acid (H₂SO₄)
- Distilled or deionized water
- Volumetric flask
- Beakers
- Graduated cylinders
- Safety goggles, gloves, and lab coat

Procedure:

- Weigh out approximately 0.5 g of potassium dichromate.

- Dissolve the potassium dichromate in 50 mL of distilled water in a beaker.
- In a separate beaker, carefully add 5 mL of concentrated sulfuric acid to 50 mL of distilled water. Always add acid to water, never the other way around, to avoid a violent exothermic reaction.
- Allow the diluted sulfuric acid solution to cool to room temperature.
- Slowly add the cooled sulfuric acid solution to the potassium dichromate solution while stirring.
- Transfer the final solution to a 100 mL volumetric flask and dilute to the mark with distilled water.
- Stopper the flask and invert it several times to ensure thorough mixing.
- Store the acidified potassium dichromate solution in a clearly labeled, stoppered glass bottle.

Qualitative Test for Sulfur Dioxide Gas

Materials:

- Acidified potassium dichromate test solution
- Test tube or gas washing bottle
- Gas delivery tube
- Sample suspected to contain sulfur dioxide

Procedure:

- Add approximately 2-3 mL of the acidified potassium dichromate test solution to a clean test tube.
- If using a gas washing bottle, add a suitable volume to cover the gas dispersion tube.
- Bubble the gas sample through the solution using a gas delivery tube.

- Observe any color change in the solution.
- The reaction is typically rapid, and a color change should be observed almost immediately if sulfur dioxide is present.

Qualitative Test for Sulfite in Solution

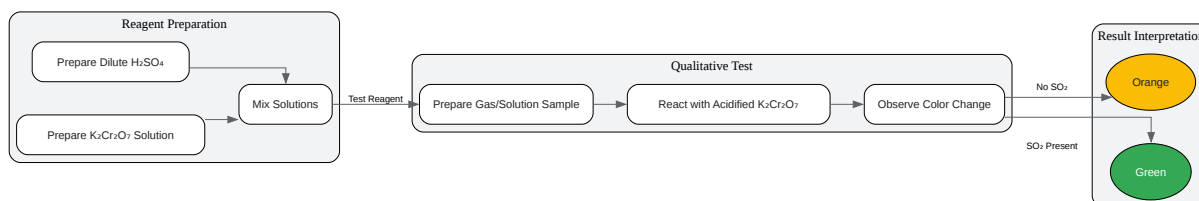
Materials:

- Acidified potassium dichromate test solution
- Test tube
- Dilute sulfuric acid or hydrochloric acid
- Sample solution suspected to contain sulfite

Procedure:

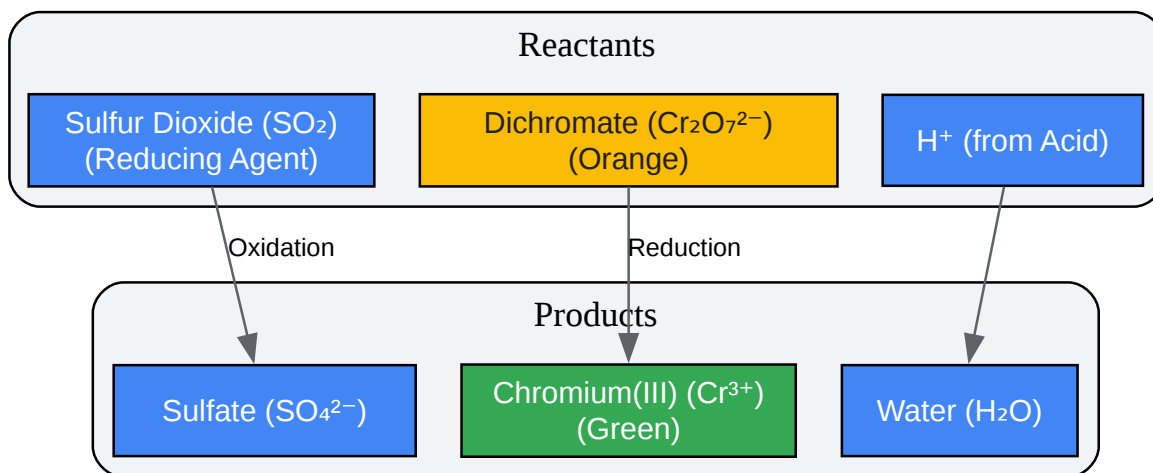
- Place approximately 1-2 mL of the sample solution into a test tube.
- Acidify the sample solution by adding a few drops of dilute sulfuric acid or hydrochloric acid. This will convert any sulfite ions (SO_3^{2-}) to sulfur dioxide gas.
- Carefully hold a piece of filter paper moistened with the acidified potassium dichromate test solution over the mouth of the test tube.
- Alternatively, bubble the gas evolved from the acidified sample solution through a separate test tube containing the acidified potassium dichromate test solution.
- Observe any color change on the filter paper or in the test solution.

Mandatory Visualizations



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Caption: Experimental workflow for the dichromate test.



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Caption: Redox reaction pathway in the dichromate test.

Safety Precautions

- Potassium dichromate is toxic and a suspected carcinogen. Handle with care and avoid contact with skin and eyes.
- Concentrated sulfuric acid is highly corrosive. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The preparation of the acidified dichromate solution should be performed in a well-ventilated fume hood.
- Sulfur dioxide gas is toxic and an irritant to the respiratory system. All experiments involving the generation or handling of SO₂ should be conducted in a fume hood.

Interferences

Other reducing agents can also reduce dichromate, leading to a false positive result. It is important to consider the sample matrix and the potential presence of other reducing substances. However, for many applications where sulfur dioxide is the primary reducing species expected, this test is a reliable qualitative indicator.

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References

- 1. ck12.org [ck12.org]
- 2. quora.com [quora.com]
- 3. gcsescience.com [gcsescience.com]
- 4. youtube.com [youtube.com]
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